

managing the high flammability and explosion hazards of 2-Propanethiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Propanethiol

Cat. No.: B166235

[Get Quote](#)

Technical Support Center: Safe Handling of 2-Propanethiol

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on managing the high flammability and explosion hazards of **2-Propanethiol** (also known as Isopropyl Mercaptan).

Troubleshooting Guides

This section addresses specific issues that may arise during experiments involving **2-Propanethiol**.

Issue 1: Strong, persistent odor of **2-Propanethiol** detected in the laboratory.

Possible Cause	Troubleshooting Steps
Minor Spill or Leak	<p>1. Evacuate Non-Essential Personnel: Immediately clear the area of anyone not involved in the cleanup. 2. Enhance Ventilation: Increase airflow by opening sashes on fume hoods and ensuring local exhaust ventilation is operational. 3. Wear Appropriate PPE: At a minimum, wear safety goggles, chemical-resistant gloves (nitrile or neoprene), and a lab coat. If the odor is strong, a respirator with an organic vapor cartridge is necessary. 4. Locate the Source: Carefully inspect containers, tubing, and apparatus for the source of the leak. 5. Contain and Absorb: If a small spill is found, cover it with an inert absorbent material like vermiculite, sand, or earth.^[1] 6. Clean Up: Using non-sparking tools, collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.^[2] 7. Decontaminate: Wipe the spill area with a suitable solvent (e.g., isopropanol), followed by soap and water.</p>
Improper Storage	<p>1. Inspect Storage Location: Verify that 2-Propanethiol containers are stored in a cool, dry, well-ventilated area away from heat and ignition sources.^{[1][2]} 2. Check Container Integrity: Ensure containers are tightly sealed and in good condition.^{[1][3]} If a container is compromised, transfer the contents to a new, appropriate container in a fume hood.</p>

Inadequate Ventilation

1. Verify Fume Hood Function: Check the fume hood's certification and airflow monitor to ensure it is operating correctly.
2. Review Experimental Setup: Ensure that all manipulations of 2-Propanethiol are performed deep within the fume hood to capture vapors effectively.

Issue 2: A fire has started in a container of **2-Propanethiol**.

Immediate Actions	Follow-up Actions
<p>1. Alert Personnel and Activate Alarm: Immediately notify everyone in the lab and activate the nearest fire alarm.</p> <p>2. Evacuate: If the fire is large or spreading, evacuate the area immediately.</p> <p>3. Small, Contained Fire: If the fire is small and you are trained to use a fire extinguisher, you may attempt to extinguish it. Use a dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam extinguisher.[2] Do NOT use a straight stream of water, as it may spread the flammable liquid.[1]</p> <p>4. Cool Nearby Containers: If it is safe to do so, use a water spray to cool adjacent containers to prevent them from rupturing.[1][2]</p>	<p>1. Report the Incident: Report the fire to your institution's environmental health and safety (EHS) department.</p> <p>2. Assess the Aftermath: Once the area is deemed safe, assess the damage and review the incident to prevent future occurrences.</p>

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards of working with **2-Propanethiol**?

A1: The primary hazards are its extreme flammability and the risk of forming explosive mixtures with air.[1][4] Its vapors are heavier than air and can travel to a distant ignition source and flash back.[1][2] It is also an irritant to the skin, eyes, and respiratory system.[1][5]

Q2: What personal protective equipment (PPE) is required when handling **2-Propanethiol**?

A2: The following PPE should be worn:

- Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene.[\[1\]](#)[\[3\]](#)
- Body Protection: A lab coat or other protective clothing.[\[1\]](#)[\[2\]](#)
- Respiratory Protection: If working outside of a fume hood or if exposure limits may be exceeded, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[\[1\]](#)[\[3\]](#)

Q3: How should I store **2-Propanethiol**?

A3: Store **2-Propanethiol** in a tightly closed container in a cool, dry, well-ventilated area.[\[1\]](#)[\[3\]](#) It must be kept away from heat, sparks, open flames, and other sources of ignition.[\[1\]](#)[\[2\]](#) It should also be stored away from incompatible materials such as strong oxidizers, acids, and bases.[\[1\]](#)

Q4: What should I do in case of a large spill of **2-Propanethiol**?

A4: In the event of a large spill, evacuate the area immediately and alert your institution's EHS or emergency response team.[\[3\]](#) Do not attempt to clean up a large spill without proper training and equipment.

Q5: What are the explosive limits of **2-Propanethiol**?

A5: The lower explosive limit (LEL) and upper explosive limit (UEL) for **2-Propanethiol** are not consistently reported in safety literature. Several sources state that this data is unavailable. Due to this lack of definitive data, it is critical to treat **2-Propanethiol** as a significant explosion hazard at all times and to prevent the formation of vapor-air mixtures and eliminate all potential ignition sources.

Data Presentation

Physical and Flammability Properties of **2-Propanethiol**

Property	Value
Synonyms	Isopropyl mercaptan, Propane-2-thiol
Molecular Formula	C3H8S
Appearance	Colorless liquid[5]
Odor	Strong, unpleasant, skunk-like[5]
Flash Point	-34.4 °C (-30 °F)[1]
Boiling Point	57-60 °C (135-140 °F)
Vapor Density	2.63 (Air = 1)[3]
Lower Explosive Limit (LEL)	Data not available
Upper Explosive Limit (UEL)	Data not available

Incompatible Materials

Material Class	Examples
Strong Oxidizing Agents	Nitrates, Peroxides, Chlorates
Acids	Hydrochloric acid, Sulfuric acid
Bases	Sodium hydroxide, Potassium hydroxide
Alkali Metals	Sodium, Potassium
Reducing Agents	Hydrides

Experimental Protocols

Protocol 1: Safe Transfer of **2-Propanethiol**

- Preparation:
 - Ensure a certified chemical fume hood is operational.

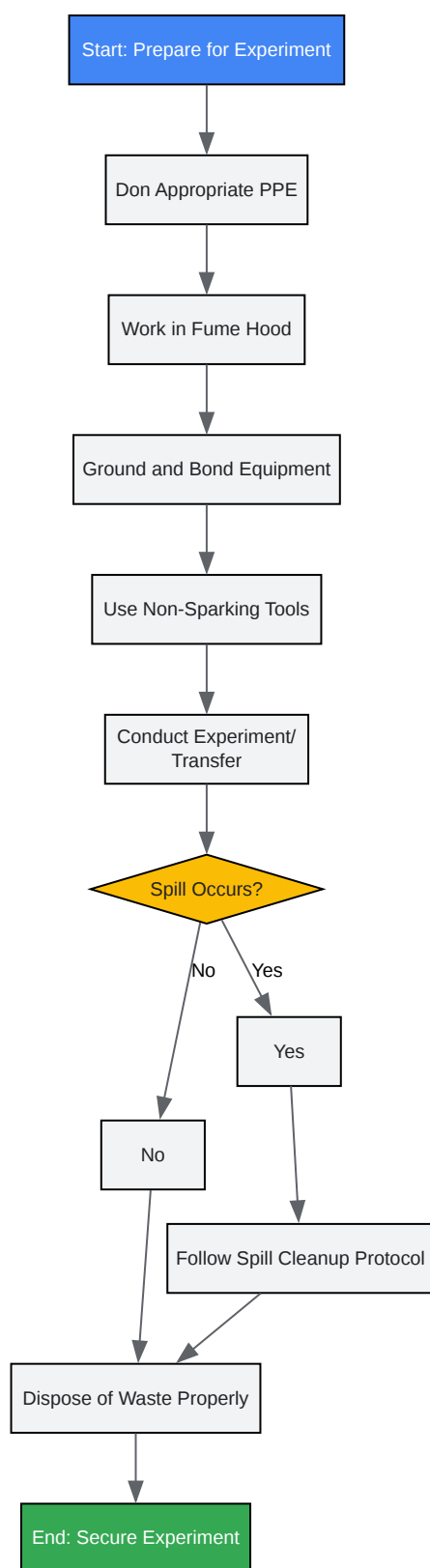
- Gather all necessary equipment, including the **2-Propanethiol** container, receiving vessel, and transfer tubing or cannulas.
- Don appropriate PPE (safety goggles, chemical-resistant gloves, lab coat).
- Ensure a fire extinguisher (dry chemical or CO2) is readily accessible.
- Procedure:
 - Place both the source container and the receiving vessel in the fume hood.
 - Ground and bond the source and receiving containers to prevent static electricity buildup. [\[1\]](#)[\[2\]](#)
 - Use only non-sparking tools for opening and closing containers. [\[2\]](#)
 - Slowly transfer the required amount of **2-Propanethiol**. Avoid splashing.
 - Once the transfer is complete, securely seal both containers.
- Cleanup:
 - Wipe down any minor drips or spills within the fume hood with an absorbent pad.
 - Dispose of all contaminated materials in a designated hazardous waste container.
 - Wash hands thoroughly after the procedure.

Protocol 2: Emergency Spill Response (Small Spill)

- Alert and Ventilate: Alert nearby personnel and ensure the fume hood is operating at maximum capacity.
- Don PPE: Wear safety goggles, chemical-resistant gloves, a lab coat, and if necessary, a respirator.
- Contain Spill: Cover the spill with an inert absorbent material such as sand, earth, or vermiculite. [\[1\]](#)

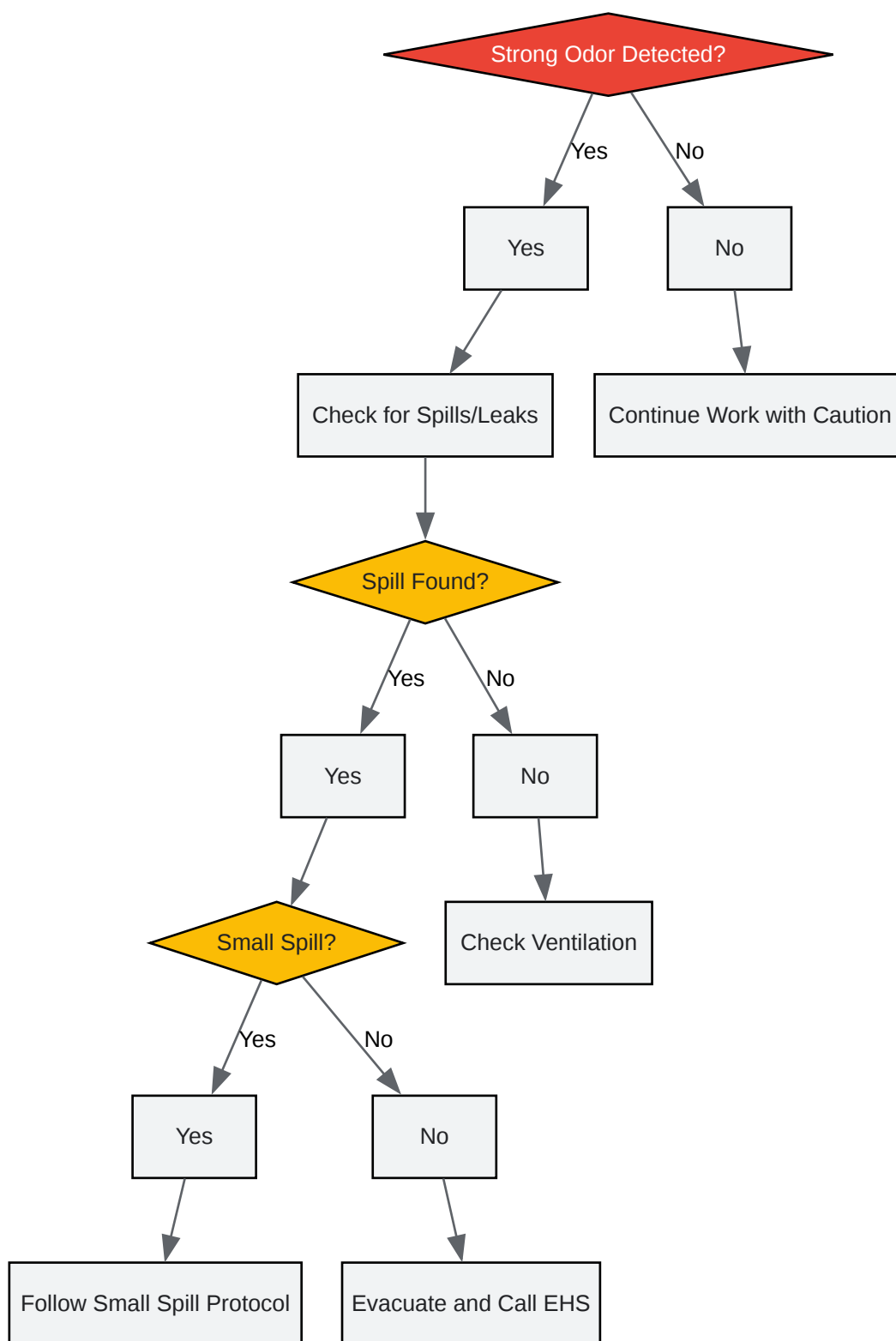
- Remove Ignition Sources: Extinguish any open flames and turn off nearby electrical equipment.
- Collect Waste: Using non-sparking tools, carefully scoop the absorbed material into a sealable container.[\[2\]](#)
- Decontaminate: Clean the spill area with a suitable solvent and then with soap and water.
- Dispose: Label the waste container and dispose of it according to your institution's hazardous waste procedures.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **2-Propanethiol**.



[Click to download full resolution via product page](#)

Caption: Decision tree for responding to a suspected **2-Propanethiol** leak.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ISOPROPYL MERCAPTAN | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 2. fishersci.com [fishersci.com]
- 3. ICSC 0019 - 2-METHYL-2-PROPANETHIOL [inchem.org]
- 4. Isopropyl mercaptan - Wikipedia [en.wikipedia.org]
- 5. fishersci.fr [fishersci.fr]
- To cite this document: BenchChem. [managing the high flammability and explosion hazards of 2-Propanethiol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166235#managing-the-high-flammability-and-explosion-hazards-of-2-propanethiol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com